

# ME1111 solution preparation for laboratory use

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## Compound of Interest

Compound Name: ME1111

Cat. No.: B608955

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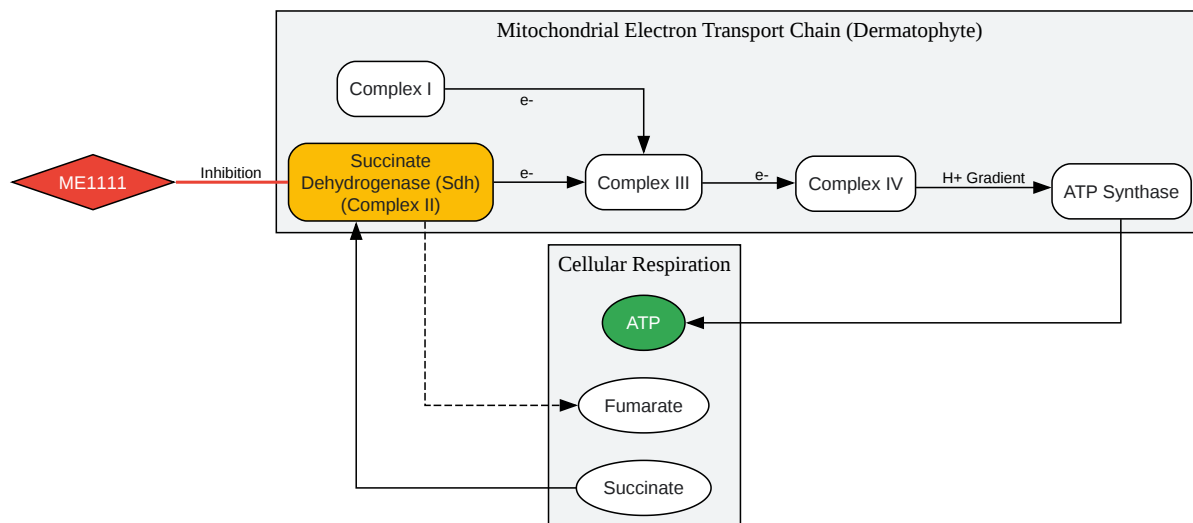
## Application Notes: ME1111

### Introduction

**ME1111** is a novel, small-molecule antifungal agent developed for the topical treatment of onychomycosis, a fungal infection of the nail.[1][2][3] It exhibits potent activity against dermatophytes, the primary causative agents of this condition, such as *Trichophyton rubrum* and *Trichophyton mentagrophytes*. [2][4][5] The compound's low molecular weight (202.25 g/mol ) facilitates excellent penetration of the human nail plate.[2][4][6] This document provides detailed protocols for the preparation and laboratory use of **ME1111** for research purposes.

### Mechanism of Action

**ME1111** functions as a selective inhibitor of succinate dehydrogenase (Sdh), also known as mitochondrial complex II, within the electron transport chain of dermatophyte species.[4][5][7] This inhibition blocks the production of ATP, leading to fungal cell death.[7] **ME1111** demonstrates a strong inhibitory effect on the succinate-DCIP reductase reaction in *T. rubrum* and *T. mentagrophytes* while showing significantly weaker inhibition in human cell lines, indicating a selective profile.[1][2][5][7]



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Caption: Mechanism of action of **ME1111** targeting Complex II.

## Physicochemical and In Vitro Data

Quantitative data for **ME1111** are summarized below for easy reference in experimental design.

Table 1: Physicochemical Properties of **ME1111**

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>14</sub> N <sub>2</sub> O	[8]
Molecular Weight	202.25 g/mol	[2][8]
CAS Number	1391758-52-3	[8]
Solubility	DMSO	[8]
Purity	≥98% by HPLC	[8]
Storage (Solid)	Short-term (weeks) at 0°C; Long-term (months) at -20°C	[8]
Storage (Solution)	Aliquots at -20°C for up to one month	[9]

Table 2: In Vitro Efficacy and Antifungal Activity of **ME1111**

Parameter	Organism/Cell Line	Value (µg/mL)	Source
IC <sub>50</sub>	Trichophyton rubrum (Sdh activity)	0.029	[2][5][7]
Trichophyton mentagrophytes (Sdh activity)	0.025	[2][5][7]	
Human K562 cells (Sdh activity)	1.4	[5]	
Human HepG2 cells (Sdh activity)	0.94	[5]	
MIC <sub>90</sub>	Dermatophyte strains (n=400)	0.25	[4][5][10]
T. rubrum strains	0.25	[4]	
T. mentagrophytes strains	0.25	[4]	
MFC <sub>90</sub>	T. rubrum strains (n=300 total)	8	[4][5][10]
T. mentagrophytes strains (n=300 total)	8	[4][5][10]	

IC<sub>50</sub>: 50% inhibitory concentration; MIC<sub>90</sub>: Minimum inhibitory concentration for 90% of isolates; MFC<sub>90</sub>: Minimum fungicidal concentration for 90% of isolates.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM **ME1111** Stock Solution

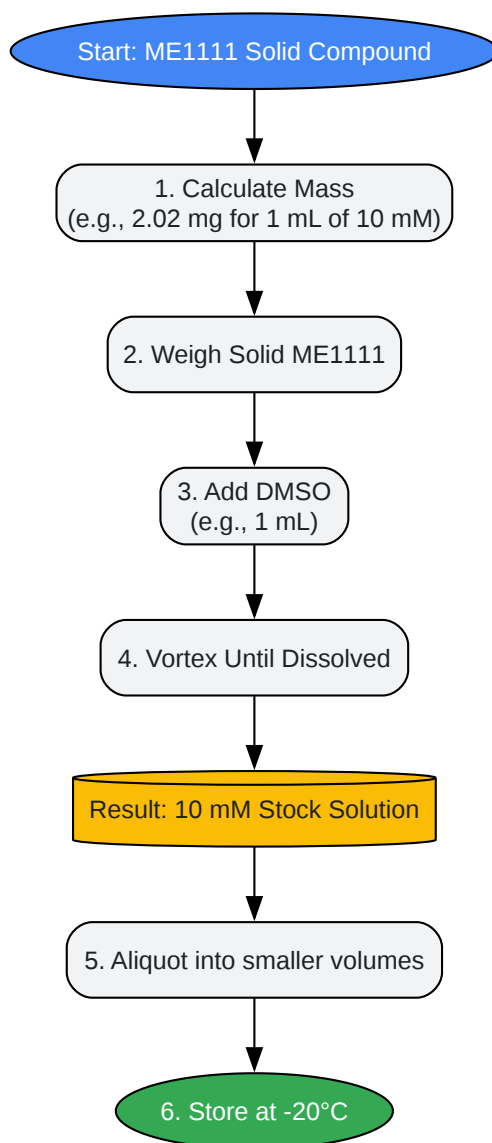
This protocol describes the preparation of a 10 mM stock solution of **ME1111** in dimethyl sulfoxide (DMSO).

Materials:

- **ME1111** powder (MW: 202.25 g/mol )
- Anhydrous/molecular biology grade DMSO
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated pipettes
- Vortex mixer

Procedure:

- Determine Mass: Calculate the mass of **ME1111** required. For 1 mL of a 10 mM solution:
  - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
  - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 202.25 \text{ g/mol} \times 1000 \text{ mg/g} = 2.02 \text{ mg}$
- Weighing: Carefully weigh out 2.02 mg of **ME1111** powder and place it into a sterile microcentrifuge tube or vial.
- Dissolution: Add 1 mL of DMSO to the tube containing the **ME1111** powder.
- Mixing: Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used if dissolution is slow.
- Storage: Aliquot the stock solution into smaller volumes (e.g., 50-100 µL) in tightly sealed, light-protected tubes. Store at -20°C for up to one month.[9] Avoid repeated freeze-thaw cycles.



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Caption: Workflow for preparing **ME1111** stock solution.

## Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol details the serial dilution of the 10 mM stock solution to prepare working concentrations for antifungal susceptibility testing or other cellular assays.

Materials:

- 10 mM **ME1111** stock solution in DMSO

- Appropriate sterile culture medium (e.g., RPMI-1640, Sabouraud Dextrose Broth)
- Sterile microcentrifuge tubes or 96-well plates
- Calibrated pipettes

#### Procedure:

- Thaw Stock: Thaw one aliquot of the 10 mM **ME1111** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): Prepare an intermediate stock to minimize the amount of DMSO in the final assay. For example, dilute the 10 mM stock 1:100 in culture medium to create a 100  $\mu$ M solution.
  - Add 5  $\mu$ L of 10 mM **ME1111** to 495  $\mu$ L of culture medium. Mix well.
- Serial Dilutions: Perform serial dilutions from the intermediate stock or directly from the main stock to achieve the desired final concentrations. The example below is for a 96-well plate format starting from a 64  $\mu$ g/mL solution.
  - Convert Stock Concentration: 10 mM **ME1111** = 2022.5  $\mu$ g/mL.
  - Highest Concentration Well: To achieve a starting concentration of 64  $\mu$ g/mL, calculate the required dilution from your stock. For instance, in a final well volume of 200  $\mu$ L, you would add a specific volume of a higher concentration intermediate stock.
  - 2-Fold Serial Dilution: a. Add 100  $\mu$ L of culture medium to wells 2 through 12 of a microtiter plate row. b. Add 200  $\mu$ L of the 64  $\mu$ g/mL **ME1111** working solution to well 1. c. Transfer 100  $\mu$ L from well 1 to well 2. Mix by pipetting up and down. d. Continue this 2-fold serial transfer from well 2 to well 11. Do not add drug to well 12 (this will be the growth control).
- Final DMSO Concentration: Ensure the final concentration of DMSO in the assay does not exceed a level toxic to the test organism (typically  $\leq 1\%$ ). Calculate this based on the dilution factor from the original DMSO stock.

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## References

- 1. Mechanism of Action of ME1111, a Novel Antifungal Agent for Topical Treatment of Onychomycosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. journals.asm.org [journals.asm.org]
- 3. researchgate.net [researchgate.net]
- 4. In Vitro Antifungal Activity of ME1111, a New Topical Agent for Onychomycosis, against Clinical Isolates of Dermatophytes - PMC [pmc.ncbi.nlm.nih.gov]
- 5. immune-system-research.com [immune-system-research.com]
- 6. nexttrillionsciences.com [nexttrillionsciences.com]
- 7. Mechanism of action of ME1111, a n ... | Article | H1 Connect [archive.connect.h1.co]
- 8. ME1111 Supplier | CAS 1391758-52-3 | AOBIIOUS [aobious.com]
- 9. Stability and Storage | Tocris Bioscience [tocris.com]
- 10. researchgate.net [researchgate.net]
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